

# Novaluron proper disposal procedures

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## Compound of Interest

Compound Name: Novaluron

Cat. No.: B1679983

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Proper disposal of **Novaluron** is critical for laboratory safety and environmental protection. As an insect growth regulator, **Novaluron** exhibits high toxicity to aquatic invertebrates, necessitating strict adherence to disposal protocols to prevent contamination of waterways.<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup> This guide provides detailed procedures for researchers, scientists, and drug development professionals to manage **Novaluron** waste safely and effectively in a laboratory setting.

## Novaluron Properties and Hazards

Understanding the physicochemical and toxicological properties of **Novaluron** is fundamental to handling it safely. It is characterized by low water solubility and a high potential for bioaccumulation, underscoring the importance of preventing its release into the environment.<sup>[4]</sup>

Property	Value	Citation
Chemical Class	Benzoylphenyl urea	
Appearance	Off-white solid	
Water Solubility	3 µg/L (at 25°C)	
Log P (octanol/water)	4.3	
Acute Oral LD50 (Rat)	>5000 mg/kg	
Acute Dermal LD50 (Rat)	>2000 mg/kg	
Aquatic Toxicity	EC50 (Daphnia magna, 48h): 0.00031 mg/L	
Hazard Statements	Very toxic to aquatic life with long-lasting effects. May be harmful if swallowed.	
UN Number	3082 (for liquid formulations)	
Shipping Name	Environmentally Hazardous Substance, liquid, n.o.s.	

## Experimental Protocol: Decontamination and Disposal of Novaluron-Contaminated Labware

This protocol outlines the procedure for handling and disposing of materials and glassware contaminated with **Novaluron** after a typical laboratory experiment.

Objective: To safely decontaminate laboratory equipment and dispose of small quantities of **Novaluron** waste in accordance with safety and environmental regulations.

Materials:

- **Novaluron**-contaminated glassware (beakers, flasks, etc.)
- Personal Protective Equipment (PPE): Chemical-resistant gloves (e.g., nitrile), safety glasses/goggles, lab coat.

- Designated hazardous waste container, properly labeled.
- Organic solvent for rinsing (e.g., acetone or ethanol).
- Wash basin.
- Mild laboratory detergent.

Procedure:

- Segregate Waste: Immediately after use, segregate all **Novaluron**-contaminated items, including disposable items like pipette tips and wipes, into a designated, clearly labeled hazardous waste container.
- Initial Rinse (Rinsate Collection):
  - Perform all rinsing within a chemical fume hood.
  - Rinse the contaminated glassware three times with a small amount of an appropriate organic solvent (e.g., acetone or ethanol) to solubilize the **Novaluron** residue.
  - Pour the solvent rinsate into a designated hazardous waste container for halogenated or non-halogenated organic waste, as appropriate for your institution's waste streams. Do not pour rinsate down the drain.
- Secondary Wash:
  - After the solvent rinse, wash the glassware with warm water and a mild laboratory detergent.
  - Rinse thoroughly with tap water, followed by a final rinse with deionized water.
- Drying: Allow the clean glassware to air dry or place it in a drying oven as appropriate.
- PPE Disposal: Remove gloves and other disposable PPE and place them in the solid hazardous waste container.
- Hand Washing: Wash hands thoroughly with soap and water after completing the procedure.

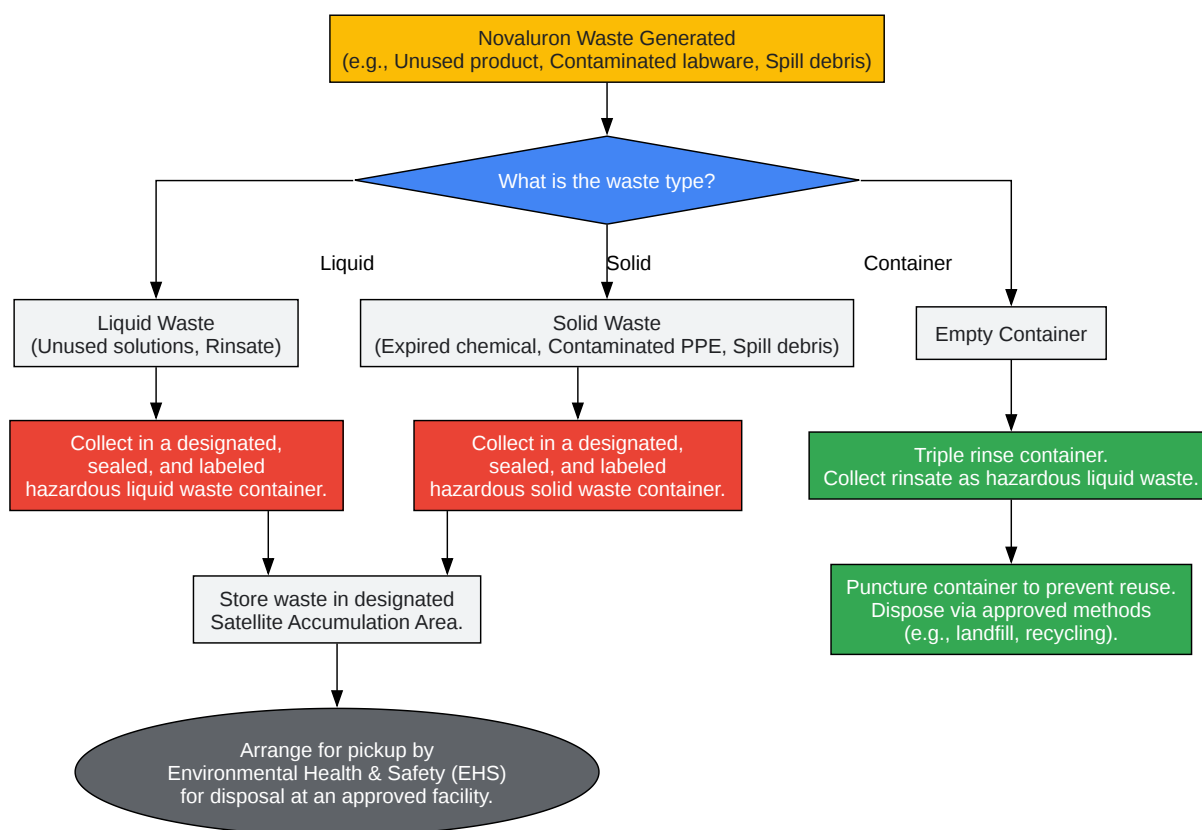
- **Waste Pickup:** Store the sealed hazardous waste container in a designated satellite accumulation area until it is collected by your institution's Environmental Health and Safety (EHS) department for final disposal at an approved waste facility.

## General Disposal Procedures

Adherence to institutional and local regulations is paramount. Always consult your organization's EHS department for specific guidance.

- **Unused or Expired Product:** Unused or waste **Novaluron** must be treated as hazardous waste. It should never be disposed of in the regular trash or down the drain. The material and its container must be taken to a hazardous or special waste collection point.
- **Empty Containers:**
  - Do not reuse empty containers for any purpose.
  - For non-refillable containers, triple rinse as described in the protocol above.
  - Collect all rinsate for disposal as hazardous waste.
  - After rinsing, puncture the container to prevent reuse and dispose of it in a sanitary landfill or via incineration if permitted by state and local authorities. If recycling is an option, offer the cleaned container for recycling.
- **Spill Management:**
  - Alert personnel in the immediate area and control access.
  - Wear appropriate PPE, including respiratory protection if dust is generated.
  - Prevent the spill from entering drains, sewers, or water courses.
  - For solid spills, use dry clean-up procedures to avoid generating dust. Carefully sweep or vacuum the material into a labeled hazardous waste container.
  - Collect the spillage and contaminated materials for disposal as hazardous waste.

## Novaluron Disposal Workflow



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